

Safeguarding Your Research: A Comprehensive Guide to Handling Tersolisib

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Compound of Interest

Compound Name: *Tersolisib*

Cat. No.: *B10862097*

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This document provides essential safety and logistical information for the handling of **Tersolisib** (STX-478), a potent and selective PI3K α inhibitor. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of your research. This guide offers procedural, step-by-step instructions for the safe handling, storage, and disposal of **Tersolisib**, positioning your laboratory at the forefront of chemical safety and operational excellence.

Immediate Safety and Handling Protocols

Tersolisib, as a potent kinase inhibitor, should be handled with the same precautions as other cytotoxic or hazardous agents. While a specific Safety Data Sheet (SDS) for **Tersolisib** is not publicly available, the following guidelines are based on best practices for handling similar research compounds.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Tersolisib** in powder or solution form. This is to prevent exposure through skin contact, inhalation, or ingestion^{[1][2]}.

PPE Component	Specification	Rationale
Gloves	Double pair of chemotherapy-rated nitrile gloves (ASTM D6978)	Provides a robust barrier against chemical permeation. The outer glove should be removed and disposed of immediately after handling the compound.
Eye Protection	Tightly fitting safety goggles with side shields or a full-face shield	Protects against splashes and airborne particles.
Lab Coat	Disposable, low-permeability fabric with long sleeves and tight-fitting cuffs	Prevents contamination of personal clothing and skin.
Respiratory Protection	NIOSH-certified N95 or higher respirator	Recommended when handling the powder form to prevent inhalation of fine particles.

Engineering Controls

All handling of **Tersolisib**, especially the powder form, should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to minimize inhalation exposure^[1]. The work surface should be covered with a disposable absorbent plastic-backed pad to contain any spills^[3].

Experimental Protocols

Reconstitution of Tersolisib Powder

Objective: To prepare a stock solution of **Tersolisib** for in vitro or in vivo experiments.

Materials:

- **Tersolisib** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips

Procedure:

- Ensure all handling is performed within a certified chemical fume hood or BSC.
- Equilibrate the **Tersolisib** vial to room temperature before opening to prevent moisture condensation.
- Carefully weigh the desired amount of **Tersolisib** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration. **Tersolisib** is soluble in DMSO at concentrations up to 80 mg/mL[4]. For example, to prepare a 10 mM stock solution, dissolve 4.01 mg of **Tersolisib** in 1 mL of DMSO.
- Gently vortex or sonicate the solution to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for In Vivo Studies

Objective: To prepare a ready-to-use formulation of **Tersolisib** for oral administration in animal models.

Materials:

- **Tersolisib** stock solution in DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl) or Corn Oil
- Sterile tubes for dilution

Procedure for a PEG300/Tween 80/Saline Formulation:

- In a sterile tube, add the required volume of **Tersolisib** stock solution (e.g., 10% of the final volume).
- Add PEG300 to a final concentration of 40%.
- Add Tween 80 to a final concentration of 5%.
- Add saline to bring the solution to the final desired volume (e.g., 45% of the final volume).
- Mix thoroughly until a clear solution is obtained. This formulation should be prepared fresh for each use.

Procedure for a Corn Oil Formulation:

- In a sterile tube, add the required volume of **Tersolisib** stock solution (e.g., 10% of the final volume).
- Add corn oil to bring the solution to the final desired volume (e.g., 90% of the final volume).
- Mix thoroughly until a clear solution is obtained. This formulation should also be prepared fresh.

Storage and Disposal Plan

Storage

- Powder: Store **Tersolisib** powder at -20°C for long-term storage (up to 3 years) in a tightly sealed container, protected from light.
- Stock Solutions: Store DMSO stock solutions in single-use aliquots at -80°C for up to 6 months or at -20°C for up to 1 month to maintain stability and avoid degradation from repeated freeze-thaw cycles.

Disposal

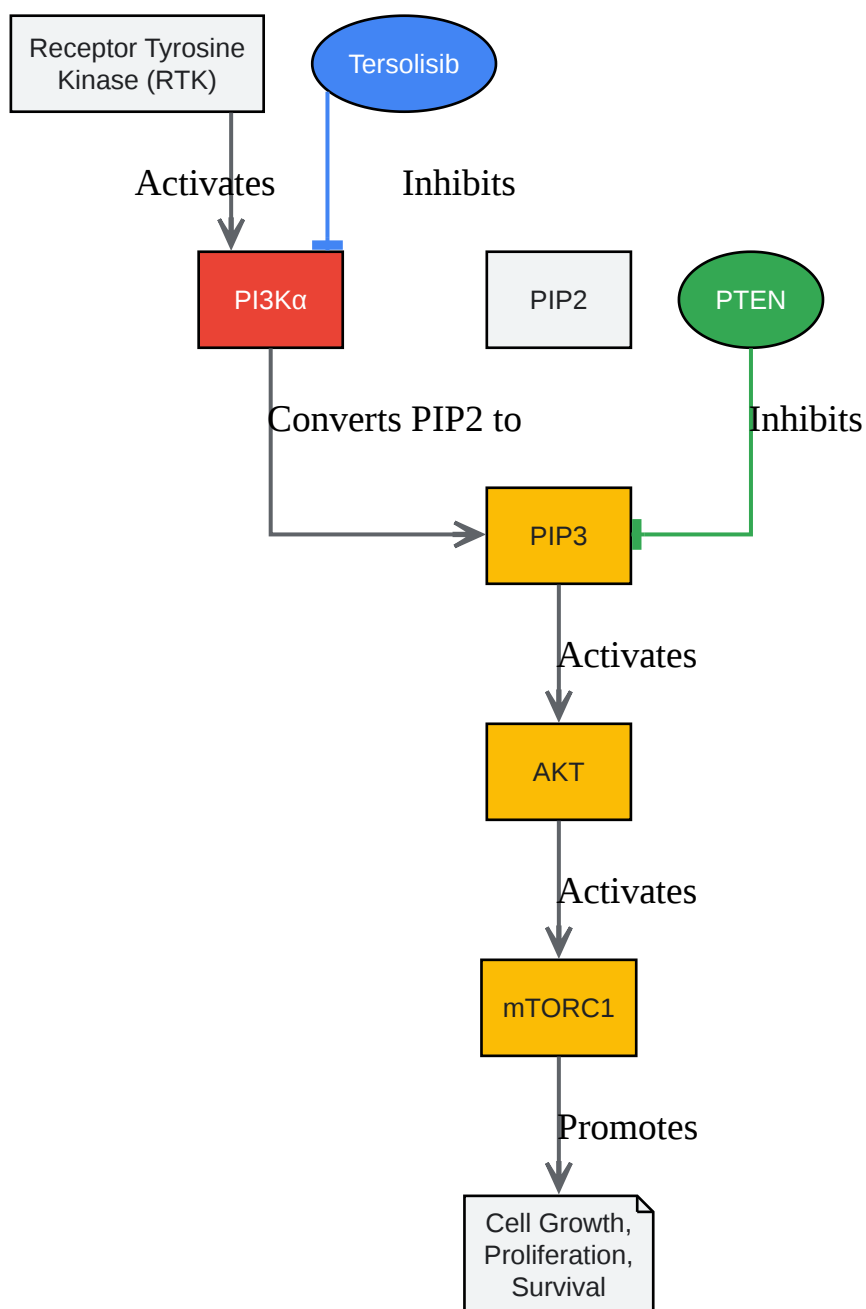
All waste contaminated with **Tersolisib**, including gloves, pipette tips, tubes, and absorbent pads, must be considered hazardous chemical waste.

Disposal Plan:

- Segregation: All **Tersolisib**-contaminated waste must be segregated from regular laboratory trash.
- Containment:
 - Solids: Place all contaminated solid waste (gloves, wipes, plasticware) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquids: Collect all liquid waste containing **Tersolisib** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Sharps: Any needles or syringes used for administration must be disposed of in a designated sharps container for hazardous materials.
- Labeling: All waste containers must be labeled with "Hazardous Waste," the name "**Tersolisib**," and the primary hazards (e.g., "Toxic," "Cytotoxic").
- Pickup and Disposal: Arrange for the disposal of hazardous waste through your institution's EHS office. Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Mechanism of Action: The PI3K/AKT/mTOR Signaling Pathway

Tersolisib is a highly potent and selective allosteric inhibitor of the alpha isoform of phosphoinositide 3-kinase (PI3K α). It specifically targets mutant forms of PI3K α , which are frequently implicated in cancer development. By inhibiting PI3K α , **Tersolisib** blocks the conversion of phosphatidylinositol (3,4)-bisphosphate (PIP2) to phosphatidylinositol (3,4,5)-trisphosphate (PIP3). This, in turn, prevents the activation of downstream signaling proteins, most notably AKT and mammalian target of rapamycin (mTOR), leading to the inhibition of tumor cell growth, proliferation, and survival.



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Figure 1. **Tersolisib** inhibits the PI3K/AKT/mTOR signaling pathway.

By providing this comprehensive guidance, we aim to empower researchers to handle **Tersolisib** with the utmost confidence and safety, thereby fostering a secure and productive research environment.

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